

Application Notes and Protocols for 4-(2-Cyclopropoxyethoxy)phenol

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Compound of Interest

Compound Name: 4-(2-Cyclopropoxyethoxy)phenol

CAS No.: 885274-40-8

Cat. No.: B1527771

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(2-Cyclopropoxyethoxy)phenol is a substituted phenolic compound with potential applications in medicinal chemistry and drug discovery. Its structure, featuring a phenol, an ether linkage, and a cyclopropyl group, suggests its utility as a building block in the synthesis of more complex molecules. Phenolic compounds are a well-established class of molecules with a wide range of biological activities, and their derivatives are frequently explored in the development of new therapeutic agents.^{[1][2]} The ether and cyclopropyl moieties can influence the compound's lipophilicity, metabolic stability, and binding interactions with biological targets.

This document provides comprehensive guidelines for the safe handling, storage, and potential applications of **4-(2-Cyclopropoxyethoxy)phenol** in a research setting. The protocols are designed to ensure scientific integrity and user safety.

Compound Profile

Below is a summary of the key chemical properties of **4-(2-Cyclopropoxyethoxy)phenol**.

Property	Value	Source
CAS Number	885274-40-8	[3]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[3]
Molecular Weight	194.23 g/mol	[3]
Appearance	Varies (consult supplier)	N/A
Solubility	Soluble in organic solvents such as DMSO and ethanol.	Inferred from general phenol properties

I. Safety, Handling, and Storage

The following guidelines are based on best practices for handling phenolic compounds. A comprehensive risk assessment should be conducted before commencing any work.[4]

Hazard Identification and Personal Protective Equipment (PPE)

4-(2-Cyclopropoxyethoxy)phenol, as a phenolic derivative, should be handled with caution. Phenols are generally toxic and corrosive.[5][6]

- Skin and Eye Contact: Can cause severe burns and eye damage.[6] Always wear a lab coat, chemical-resistant gloves (neoprene or double-layered nitrile), and chemical splash goggles.[5][7] A face shield is recommended when handling larger quantities.[5]
- Inhalation: Avoid inhaling dust or vapors.[8] All handling of the solid compound and preparation of solutions should be performed in a certified chemical fume hood.[7][9]
- Ingestion: Toxic if swallowed.[6] Do not eat, drink, or smoke in the laboratory.

Storage

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Temperature: Store in a refrigerator at 2-8°C.[3]

- Atmosphere: Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[9] Keep in a dry environment.[3]
- Location: Store in a well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[4][8] It is recommended to store all chemicals below eye level.[9]

Spill and Waste Management

- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite or sand) and place it in a sealed container for disposal.[4] Clean the spill area with soap and water.[5] For larger spills, evacuate the area and follow institutional emergency procedures.
- Waste Disposal: Dispose of waste containing **4-(2-Cyclopropoxyethoxy)phenol** in accordance with local, state, and federal regulations for hazardous chemical waste.[9]

II. Application Notes

While specific biological activities for **4-(2-Cyclopropoxyethoxy)phenol** are not extensively documented in publicly available literature, its structural similarity to precursors of pharmaceutical agents like Betaxolol suggests its potential as an intermediate in organic synthesis.[10][11][12] Phenolic compounds, in general, are investigated for a wide range of bioactivities, including antioxidant and cytotoxic effects.[13][14][15]

Therefore, the primary applications for this compound in a research setting are likely to be:

- Synthetic Intermediate: As a starting material or building block for the synthesis of more complex molecules for drug discovery programs.
- Screening Compound: For use in high-throughput screening assays to identify novel biological activities.

III. Experimental Protocols

The following protocols are provided as a starting point for the use of **4-(2-Cyclopropoxyethoxy)phenol** in a research laboratory.

Protocol for Preparation of a Stock Solution

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

Rationale: DMSO is a common solvent for dissolving organic molecules for use in biological assays. A concentrated stock solution allows for easy dilution to working concentrations.

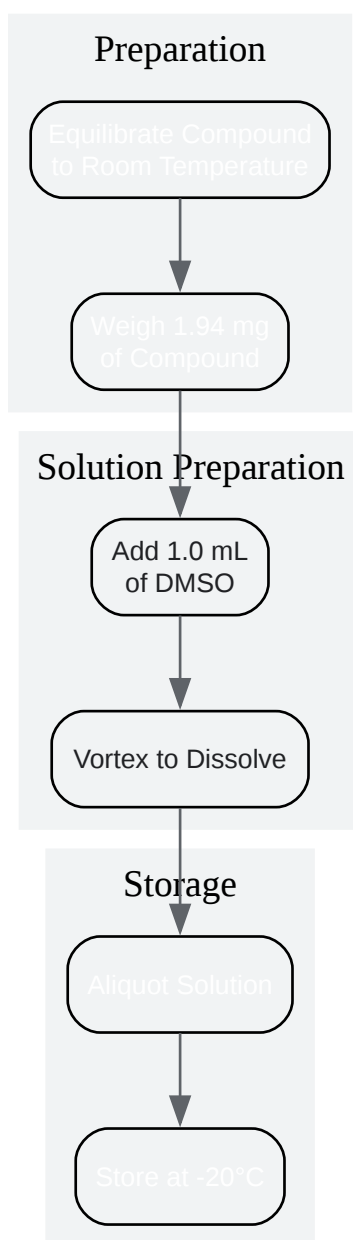
Materials:

- **4-(2-Cyclopropoxyethoxy)phenol**
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- **Pre-weighing Preparation:** In a chemical fume hood, allow the container of **4-(2-Cyclopropoxyethoxy)phenol** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out 1.94 mg of **4-(2-Cyclopropoxyethoxy)phenol** into a sterile microcentrifuge tube.
- **Dissolution:** Add 1.0 mL of anhydrous DMSO to the tube containing the compound.
- **Mixing:** Vortex the tube until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be necessary to aid dissolution.
- **Storage:** Store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM stock solution.

Protocol for In Vitro Cytotoxicity Assay

This protocol provides a general method for assessing the cytotoxic effects of **4-(2-Cyclopropoxyethoxy)phenol** on a cancer cell line (e.g., HeLa) using an MTT assay.[16]

Rationale: The MTT assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. This is a common initial screening assay for novel compounds.

Materials:

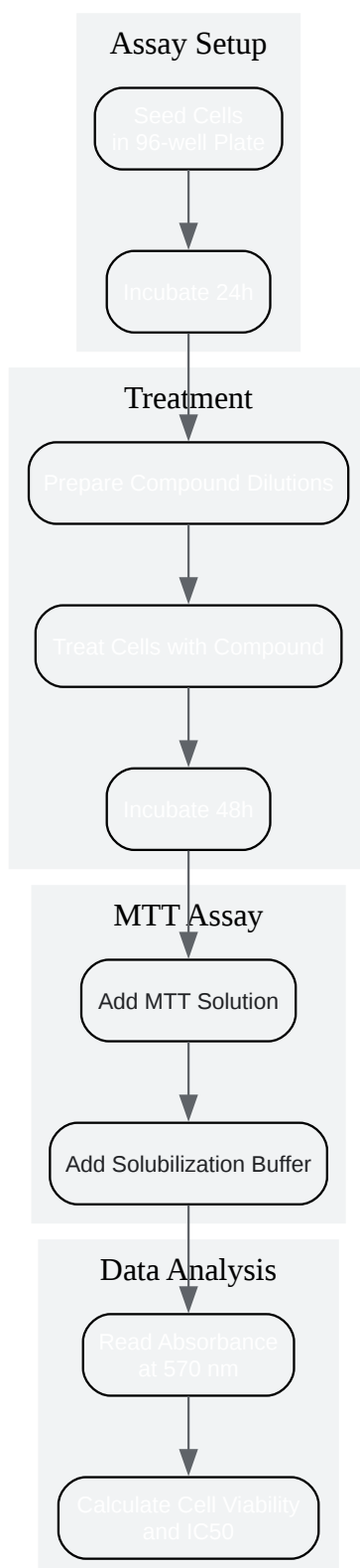
- HeLa cells (or other suitable cell line)
- Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS)
- 10 mM stock solution of **4-(2-Cyclopropoxyethoxy)phenol** in DMSO
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- Multi-channel pipette
- Plate reader

Procedure:

- Cell Seeding: Seed HeLa cells in a 96-well plate at a density of 5,000 cells per well in 100 μ L of DMEM with 10% FBS. Incubate for 24 hours at 37°C in a 5% CO₂ incubator.
- Compound Treatment:
 - Prepare serial dilutions of the 10 mM stock solution in culture medium to achieve final concentrations ranging from, for example, 0.1 μ M to 100 μ M.
 - Include a vehicle control (medium with the same percentage of DMSO as the highest compound concentration) and a positive control for cytotoxicity (e.g., doxorubicin).
 - Remove the old medium from the cells and add 100 μ L of the medium containing the different concentrations of the compound.

- Incubation: Incubate the plate for 48 hours at 37°C in a 5% CO₂ incubator.
- MTT Assay:
 - Add 10 µL of MTT solution to each well and incubate for 4 hours.
 - Add 100 µL of solubilization buffer to each well and incubate overnight to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a plate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Workflow for In Vitro Cytotoxicity Assay



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Caption: General workflow for an in vitro cytotoxicity assay.

IV. Conclusion

4-(2-Cyclopropoxyethoxy)phenol is a valuable research chemical with potential applications in synthetic and medicinal chemistry. Adherence to strict safety protocols is paramount when handling this and other phenolic compounds. The provided protocols offer a foundation for incorporating this compound into research workflows, from basic solution preparation to preliminary biological screening. Further investigation is warranted to elucidate its specific biological activities and potential therapeutic applications.

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